

2-Bromo-6-methyl-4-nitropyridine safety data sheet and handling

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Compound of Interest

Compound Name: **2-Bromo-6-methyl-4-nitropyridine**

Cat. No.: **B1282704**

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An In-depth Technical Guide to the Safe Handling of **2-Bromo-6-methyl-4-nitropyridine**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and emergency procedures for **2-Bromo-6-methyl-4-nitropyridine** (CAS No. 97944-46-2). The information is compiled to ensure safe laboratory practices for professionals involved in research and development.

Chemical Identification and Physical Properties

2-Bromo-6-methyl-4-nitropyridine is a chemical intermediate utilized in organic synthesis, particularly for pharmaceuticals and agrochemicals.^[1] It is crucial to be aware of its physical and chemical properties for safe handling and storage.

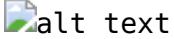
Identifier	Value
IUPAC Name	2-bromo-6-methyl-4-nitropyridine[2]
Synonyms	Pyridine, 2-bromo-6-methyl-4-nitro-[2]
CAS Number	97944-46-2[2][3]
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂ [2][3]
Molecular Weight	217.02 g/mol [2]
Physical Form	Solid[3]
Boiling Point	295.5 ± 35.0 °C at 760 mmHg[1]

Hazard Identification and Classification

This compound is classified as hazardous. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. Understanding these hazards is the first step in implementing effective safety protocols.

GHS Classification:

- Acute Toxicity, Oral (Category 4)[2]
- Acute Toxicity, Dermal (Category 4)[2]
- Acute Toxicity, Inhalation (Category 4)[2]
- Skin Irritation (Category 2)[2]
- Serious Eye Irritation (Category 2A)[2]

Hazard Pictogram	Signal Word	Hazard Statements
 alt text	Warning[2][3]	H302: Harmful if swallowed.[2] [3] H312: Harmful in contact with skin.[2] H315: Causes skin irritation.[2] H319: Causes serious eye irritation.[2] H332: Harmful if inhaled.[2]

No quantitative toxicity data (e.g., LD50, LC50) was available in the consulted safety data sheets.

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential to minimize risk.

Precautions for Safe Handling

- Ventilation: Always handle in a well-ventilated area, preferably within a chemical fume hood. [4]
- Personal Protective Equipment (PPE): Wear appropriate PPE as detailed in Section 4.
- Avoid Contact: Avoid all contact with skin and eyes.[4]
- Dust and Aerosol Formation: Avoid the formation of dust and aerosols during handling.[4]
- Ignition Sources: Use non-sparking tools and prevent fire caused by electrostatic discharge. [4] Keep away from all sources of ignition.[4]
- Hygiene: Practice good industrial hygiene. Wash hands thoroughly after handling, before breaks, and at the end of the workday. Do not eat, drink, or smoke in the work area.

Conditions for Safe Storage

- Container: Store in a tightly closed, suitable container.[4]
- Environment: Keep in a dry, cool, and well-ventilated place.[4][5]

- Temperature: Recommended storage is between 2-8°C under an inert atmosphere.[1][3]
- Incompatibilities: Store away from incompatible materials and foodstuff containers.[4] While specific incompatible materials are not detailed in the reviewed literature, as a general precaution, avoid strong oxidizing agents, strong acids, and strong bases.

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are the primary methods to prevent exposure.

Control Parameter	Specification
Engineering Controls	Ensure adequate ventilation. A chemical fume hood is recommended. Emergency exits and risk-elimination areas should be established.[4]
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4]
Skin Protection	Wear fire/flame resistant and impervious clothing.[4] Handle with chemical-impermeable gloves that have been inspected prior to use.[4]
Respiratory Protection	If dust or aerosols are generated, use a NIOSH-approved respirator.

The following diagram illustrates the mandatory PPE workflow before handling the compound.



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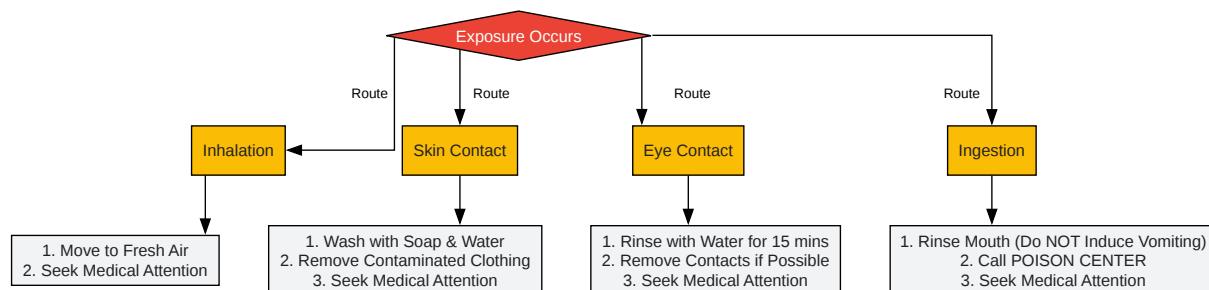
Caption: Required Personal Protective Equipment (PPE) Workflow.

First-Aid Measures

In case of exposure, immediate action is required.

Exposure Route	First-Aid Protocol
Inhalation	Move the person into fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician.
Skin Contact	Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^[6] Consult a physician.
Ingestion	DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a POISON CENTER or doctor if you feel unwell.

The decision-making process for first aid is outlined below.



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Caption: First-Aid Decision-Making Flowchart.

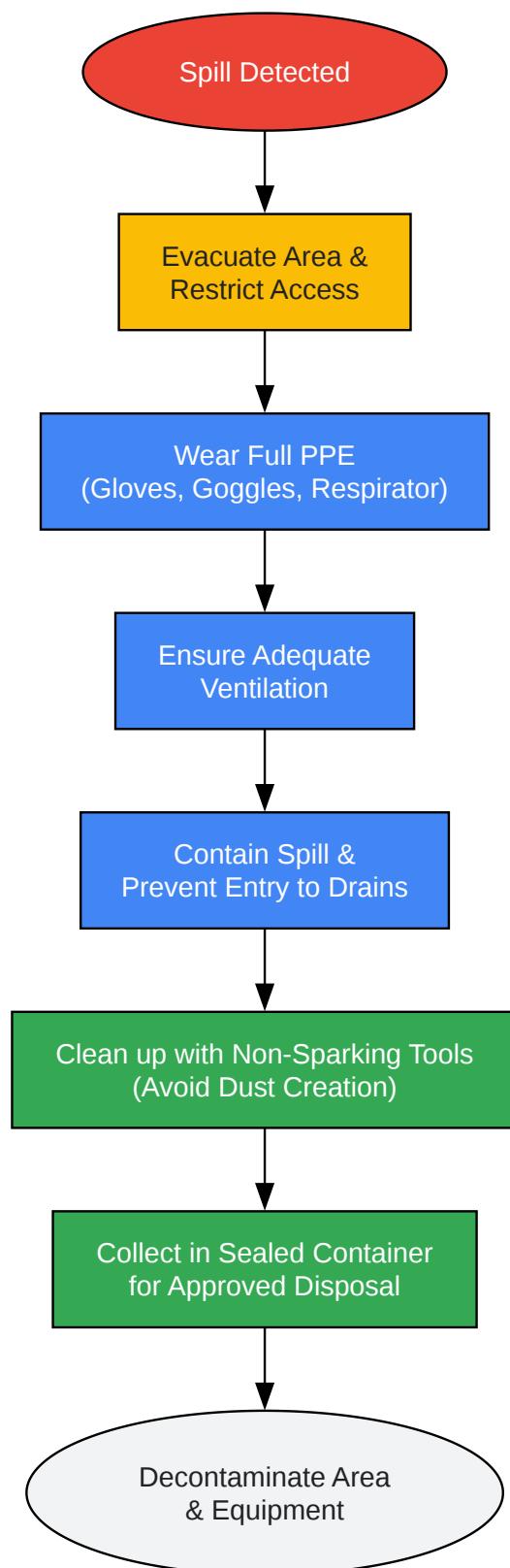
Accidental Release and Fire-Fighting Measures

Accidental Release Measures

In the event of a spill, follow this protocol:

- Evacuate: Evacuate personnel to a safe area, upwind of the spill if possible.[4]
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[4]
- Ignition Sources: Remove all sources of ignition.[4]
- Cleanup:
 - Wear full personal protective equipment.
 - Use spark-proof tools and explosion-proof equipment.[4]
 - For solid spills, sweep up and shovel the material. Avoid creating dust.
 - Collect spillage and place it in a suitable, closed container for disposal.[4]
- Disposal: Dispose of the collected material in accordance with local, state, and federal regulations.

The following diagram outlines the spill response workflow.



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Caption: Workflow for Responding to a Chemical Spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
- Specific Hazards: Thermal decomposition may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide.[6]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[6]
- Conditions to Avoid: High temperatures, flames, sparks, and electrostatic discharge.[4][6]
- Incompatible Materials: Strong oxidizing agents, strong acids, and strong bases.[6]
- Hazardous Decomposition Products: In case of fire, hazardous decomposition products include carbon monoxide, carbon dioxide, oxides of nitrogen, and hydrogen bromide.[6]

Disposal Considerations

Dispose of this chemical and its container through a licensed waste disposal contractor. Adhere to all federal, state, and local environmental regulations. Do not allow the product to enter drains or waterways.[4] Contaminated packaging should be disposed of in the same manner as the product itself.

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